

# Personal protective equipment for handling 6,4'-Dihydroxy-7-methoxyflavanone

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## Compound of Interest

Compound Name: 6,4'-Dihydroxy-7-methoxyflavanone

Cat. No.: B1264494

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## Essential Safety and Handling Guide for 6,4'-Dihydroxy-7-methoxyflavanone

For Researchers, Scientists, and Drug Development Professionals: A Comprehensive Guide to the Safe Handling, Storage, and Disposal of **6,4'-Dihydroxy-7-methoxyflavanone**.

This document provides crucial safety and logistical information for the proper management of **6,4'-Dihydroxy-7-methoxyflavanone** (CAS No. 189689-32-5) in a laboratory setting.

Adherence to these guidelines is essential for ensuring personal safety and maintaining a secure research environment.

## Personal Protective Equipment (PPE)

While **6,4'-Dihydroxy-7-methoxyflavanone** is not classified as a hazardous substance under the Globally Harmonized System (GHS), standard laboratory precautions should always be observed. The following PPE is recommended to minimize exposure and ensure safe handling.

PPE Category	Item	Specification and Use
Hand Protection	Chemical-resistant gloves	Nitrile gloves are recommended for incidental contact. <sup>[1]</sup> They offer good resistance to a range of chemicals and provide a clear indication of tears or breaches. For prolonged or direct contact, consider thicker, reusable nitrile or neoprene gloves. Always inspect gloves for damage before use and replace them immediately if contaminated.
Eye Protection	Safety glasses or goggles	Wear safety glasses with side shields or chemical splash goggles to protect against airborne particles and accidental splashes.
Respiratory Protection	Respirator (if necessary)	In situations where dust formation is likely and cannot be controlled by engineering means (e.g., fume hood), a NIOSH-approved N99 or P2 particulate respirator is recommended.
Body Protection	Laboratory coat	A standard laboratory coat should be worn to protect skin and clothing from contamination.

## Operational Plan: Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **6,4'-Dihydroxy-7-methoxyflavanone** and ensuring a safe laboratory environment.

## Handling Procedures

- **Engineering Controls:** Whenever possible, handle the powdered form of this compound within a chemical fume hood or other ventilated enclosure to minimize the inhalation of dust.
- **Avoid Dust Formation:** Take care to avoid generating dust when transferring or weighing the compound.
- **Personal Hygiene:** Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn. Remove contaminated clothing promptly.
- **Avoid Contact:** Prevent contact with eyes, skin, and clothing.
- **Ingestion Prevention:** Do not eat, drink, or smoke in areas where this compound is handled.

## Storage Plan

- **Container:** Keep the compound in a tightly sealed, well-labeled container.
- **Location:** Store in a cool, dry, and well-ventilated area.
- **Incompatibilities:** Keep away from strong oxidizing agents.
- **Environmental Conditions:** Protect from moisture and direct sunlight. Phenolic compounds can be sensitive to light and temperature, so storage in a dark, temperature-controlled environment is ideal.

## Disposal Plan

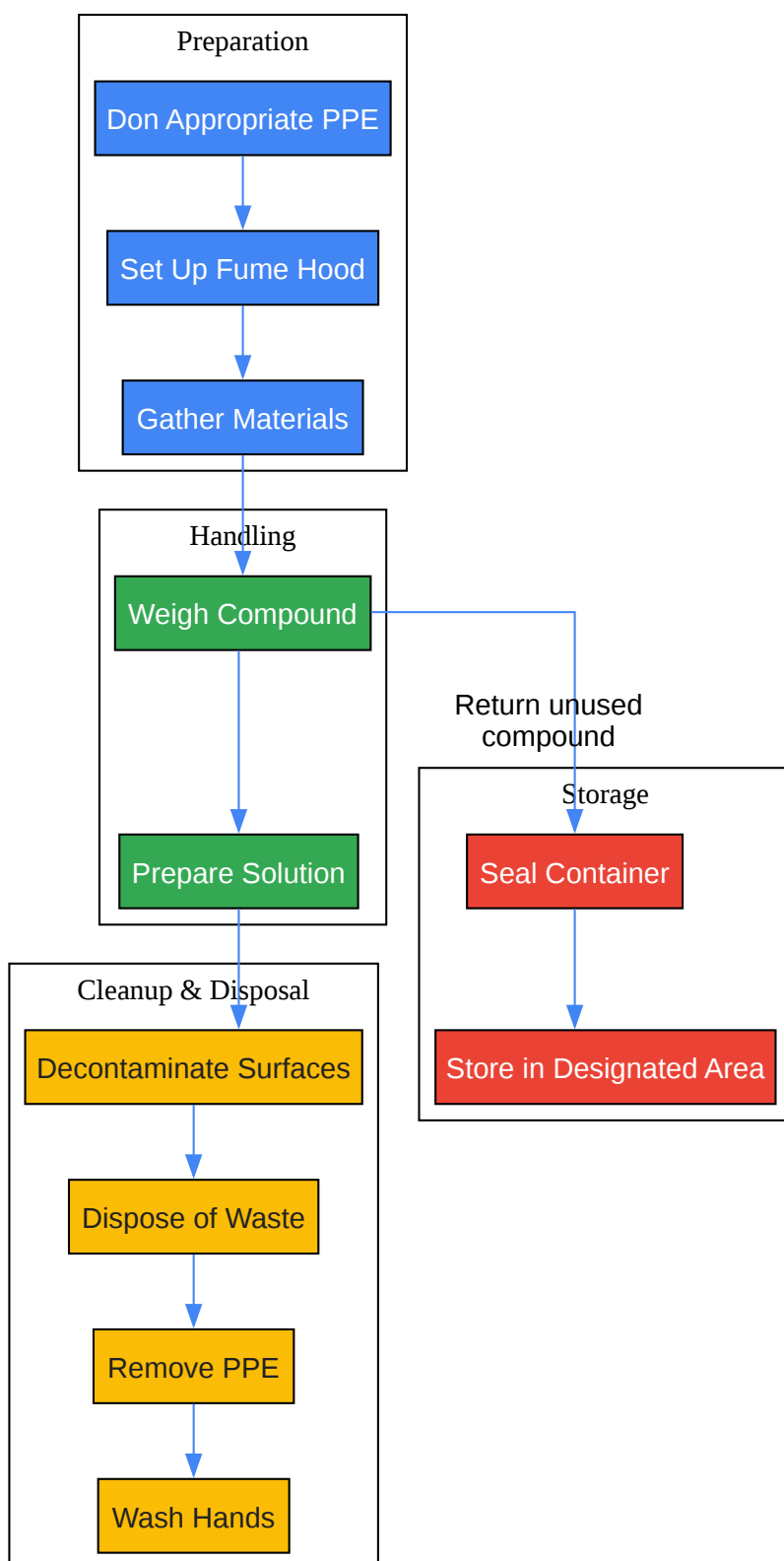
As a non-hazardous solid organic compound, **6,4'-Dihydroxy-7-methoxyflavanone** can typically be disposed of as regular solid waste, provided it is not contaminated with hazardous materials.<sup>[2]</sup> However, institutional and local regulations must always be followed.

- **Waste Identification:** Ensure the waste is solely **6,4'-Dihydroxy-7-methoxyflavanone** and not mixed with any hazardous solvents or other regulated chemicals.
- **Packaging:** The solid waste should be placed in a sealed container. To avoid confusion by custodial staff, it is good practice to label the outer container as "Non-hazardous solid

waste".[\[2\]](#)

- Final Disposal: Laboratory personnel should transport the sealed container directly to the designated dumpster for regular trash. Do not leave chemical containers in laboratory trash cans that are handled by custodial staff.[\[3\]](#)
- Consult Local Regulations: Always consult your institution's Environmental Health and Safety (EHS) office for specific guidance on non-hazardous chemical waste disposal.

## Experimental Workflow for Handling 6,4'-Dihydroxy-7-methoxyflavanone



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Caption: Standard operational workflow for handling powdered chemical compounds.

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## References

- 1. Glove Selection Guide | Office of Environment, Health & Safety [ehs.berkeley.edu]
- 2. Appendix A - Disposal of Nonhazardous Laboratory Waste As Regular Trash for Ithaca Campus | Environment, Health and Safety [ehs.cornell.edu]
- 3. sfasu.edu [sfasu.edu]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)